

Safeguarding Your Research: Essential Protocols for Handling GSK2018682

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Compound of Interest		
Compound Name:	GSK2018682	
Cat. No.:	B1672365	Get Quote

For researchers, scientists, and drug development professionals, ensuring a safe laboratory environment is paramount, especially when working with potent compounds like **GSK2018682**, a selective S1P1 receptor modulator.[1] Adherence to strict safety and handling protocols is critical to minimize exposure risk and maintain the integrity of your research. This guide provides essential, immediate safety and logistical information, including operational and disposal plans for **GSK2018682**.

Compound Identification and Properties

A clear understanding of the compound's properties is the first step in safe handling.

Property	Value
IUPAC Name	4-(4-(5-(5-chloro-6-isopropoxypyridin-3-yl)-1,2,4-oxadiazol-3-yl)-1H-indol-1-yl)butanoic acid
Molecular Formula	C22H21CIN4O4[2]
Molecular Weight	440.88 g/mol [2]
Appearance	Solid powder
Solubility	Soluble in DMSO to 100 mM[2]
Storage	Store powder at -20°C.[2] Store solutions in solvent at -80°C.[3]





Personal Protective Equipment (PPE)

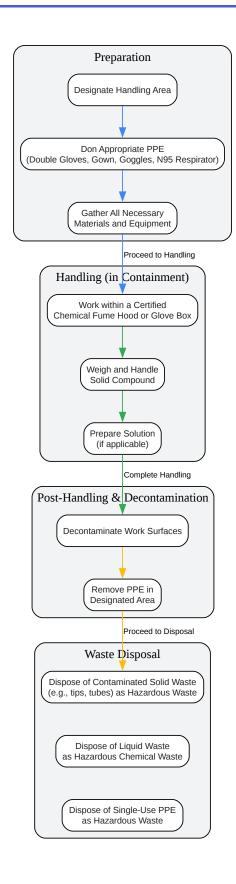
The use of appropriate personal protective equipment is mandatory to create a barrier between the researcher and the hazardous material. When handling **GSK2018682**, the following PPE is required:

PPE Category	Specification	Rationale
Hand Protection	Double gloving with nitrile gloves.[3][4]	Prevents skin contact. The outer glove is removed immediately after handling, minimizing contamination of the inner glove and subsequent surfaces.
Body Protection	Disposable, low-permeability fabric lab coat with long sleeves and tight-fitting cuffs. [4]	Protects skin and personal clothing from contamination.
Respiratory Protection	NIOSH-approved N95 respirator.[3]	Mandatory when handling the powdered form outside of a certified containment system to prevent inhalation of fine particles.[3]
Eye and Face Protection	Safety goggles with side shields.[3]	Protects against splashes or airborne particles.[3]

Operational Handling Workflow

A systematic workflow ensures that all safety measures are in place before, during, and after handling **GSK2018682**.





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Safe handling workflow for GSK2018682.



Spill Management

In the event of a spill, immediate and appropriate action is necessary to contain the material and decontaminate the area.

Spill Type	Procedure	
Solid Spill	1. Evacuate the immediate area. 2. Wear appropriate PPE, including respiratory protection. 3. Carefully sweep or vacuum the material into a sealed container for disposal. Avoid creating dust. 4. Decontaminate the spill area with a suitable cleaning agent.[3]	
Liquid Spill	1. Evacuate the immediate area. 2. Wear appropriate PPE. 3. Absorb the spill with an inert material (e.g., vermiculite, sand). 4. Place the absorbent material into a sealed container for disposal. 5. Decontaminate the spill area with a suitable cleaning agent.[3]	

Disposal Plan

All waste generated from handling **GSK2018682** must be treated as hazardous waste.

- Single-Use PPE: All disposable PPE, including gloves, gowns, and masks, should be disposed of as hazardous waste according to institutional guidelines.[3]
- Chemical Waste: Both solid and liquid waste containing GSK2018682 must be disposed of in designated hazardous waste containers.[3] Do not dispose of down the drain or in general waste.[3] Follow all local, state, and federal regulations for hazardous waste disposal.

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